

# A Comparative Analysis of 2,3,5-Trinitronaphthalene and Dinitronaphthalene Isomers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2,3,5-Trinitronaphthalene

Cat. No.: B15435696

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For researchers, scientists, and drug development professionals, understanding the nuanced properties of nitrated aromatic compounds is critical for their safe and effective application. This guide provides an objective comparison of **2,3,5-Trinitronaphthalene** and common isomers of dinitronaphthalene, focusing on their physicochemical properties, synthesis, and safety profiles, supported by experimental data.

The progressive nitration of naphthalene significantly alters its chemical and physical characteristics. While dinitronaphthalenes (DNNs) are foundational intermediates in the synthesis of dyes and specialized polymers, the addition of a third nitro group to form trinitronaphthalene (TNN) dramatically increases its energetic properties, shifting its application profile towards explosives. This comparison will primarily focus on the commercially significant 1,5- and 1,8-dinitronaphthalene isomers against **2,3,5-trinitronaphthalene**.

## Physicochemical Properties

The addition of nitro groups generally increases molecular weight, melting point, and density, while decreasing solubility in non-polar solvents. The table below summarizes key quantitative data for these compounds.

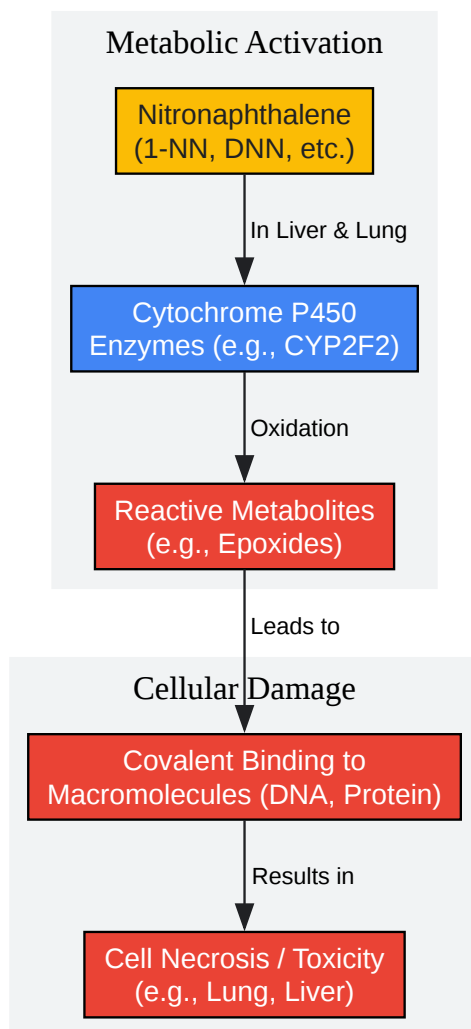
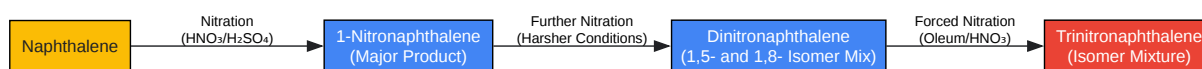
Property	1,5-Dinitronaphthalene	1,8-Dinitronaphthalene	2,3,5-Trinitronaphthalene
Molecular Formula	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub>	C <sub>10</sub> H <sub>6</sub> N <sub>2</sub> O <sub>4</sub>	C <sub>10</sub> H <sub>5</sub> N <sub>3</sub> O <sub>6</sub>
Molecular Weight	218.17 g/mol [1][2]	218.17 g/mol [3]	263.16 g/mol [4]
Appearance	Yellowish-white needles[2]	Yellow crystals[3][5]	Data not available
Melting Point	214-217 °C (417-423 °F)[1][2][6]	171-172 °C (340-342 °F)[3][5]	Data not available
Boiling Point	Sublimes[2][7]	~359 °C (rough estimate)[8]	Data not available
Density	~1.58 g/cm <sup>3</sup> [1][9]	~1.43 g/cm <sup>3</sup> (rough estimate)[8]	Data not available
Water Solubility	< 1 mg/mL at 20 °C[2]	< 1 mg/mL at 19 °C[3][5][10]	Data not available

## Synthesis and Experimental Protocols

The production of nitronaphthalenes involves the electrophilic nitration of naphthalene or its less-nitrated precursors. The degree of nitration and the resulting isomer distribution are highly dependent on the reaction conditions.

## Logical Workflow for Nitronaphthalene Synthesis

The synthesis of trinitronaphthalene is a stepwise process, beginning with the nitration of naphthalene. Controlling the reaction conditions at each stage is crucial for maximizing the yield of the desired isomers.



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## References

- 1. 1,5-Dinitronaphthalene price, buy 1,5-Dinitronaphthalene - chemicalbook [chemicalbook.com]
- 2. 1,5-Dinitronaphthalene | C<sub>10</sub>H<sub>6</sub>N<sub>2</sub>O<sub>4</sub> | CID 11803 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,8-Dinitronaphthalene | C<sub>10</sub>H<sub>6</sub>N<sub>2</sub>O<sub>4</sub> | CID 11764 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 2,3,5-Trinitronaphthalene | C<sub>10</sub>H<sub>5</sub>N<sub>3</sub>O<sub>6</sub> | CID 55653 - PubChem [pubchem.ncbi.nlm.nih.gov]
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## Contact

Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)